

"overcoming eicosyl hexacosanoate solubility issues"

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Compound of Interest

Compound Name: *Eicosyl hexacosanoate*

Cat. No.: *B15185917*

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Technical Support Center: Eicosyl Hexacosanoate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges related to the solubility of **eicosyl hexacosanoate**.

Frequently Asked Questions (FAQs)

Q1: What is **eicosyl hexacosanoate**, and why is it so difficult to dissolve?

A1: **Eicosyl hexacosanoate** is a wax ester, a type of lipid formed from a long-chain fatty acid (hexacosanoic acid) and a long-chain alcohol (eicosanol). Its structure consists of very long, nonpolar aliphatic chains. This makes the molecule highly hydrophobic (water-repelling) and lipophilic (fat-loving), leading to its characteristic poor solubility in polar solvents like water and high solubility in nonpolar organic solvents.^{[1][2][3]}

Q2: What is the fundamental principle for selecting a suitable solvent for **eicosyl hexacosanoate**?

A2: The guiding principle is "like dissolves like."^[4] Because **eicosyl hexacosanoate** is a large, nonpolar molecule, it will dissolve best in nonpolar solvents that can establish favorable van der Waals interactions with its long hydrocarbon chains.^{[3][4]}

Q3: Is **eicosyl hexacosanoate** soluble in water or ethanol?

A3: **Eicosyl hexacosanoate** is practically insoluble in water due to the molecule's nonpolar nature.^{[1][2]} Its solubility in ethanol is very low, though slightly better than in water, as ethanol has both a polar hydroxyl group and a short nonpolar ethyl group.^[3] For practical purposes, ethanol is not an effective solvent for this compound.

Q4: What are the key physicochemical properties I should be aware of?

A4: **Eicosyl hexacosanoate** is a waxy solid at room temperature with a high melting point and extremely low water solubility. While specific experimental data for **eicosyl hexacosanoate** is scarce, the properties of a structurally similar wax ester, eicosanyl docosanoate (C₄₂H₈₄O₂), are summarized below and can be used as a reliable estimate.

Table 1: Physicochemical Properties of a Representative Wax Ester (Eicosanyl Docosanoate)

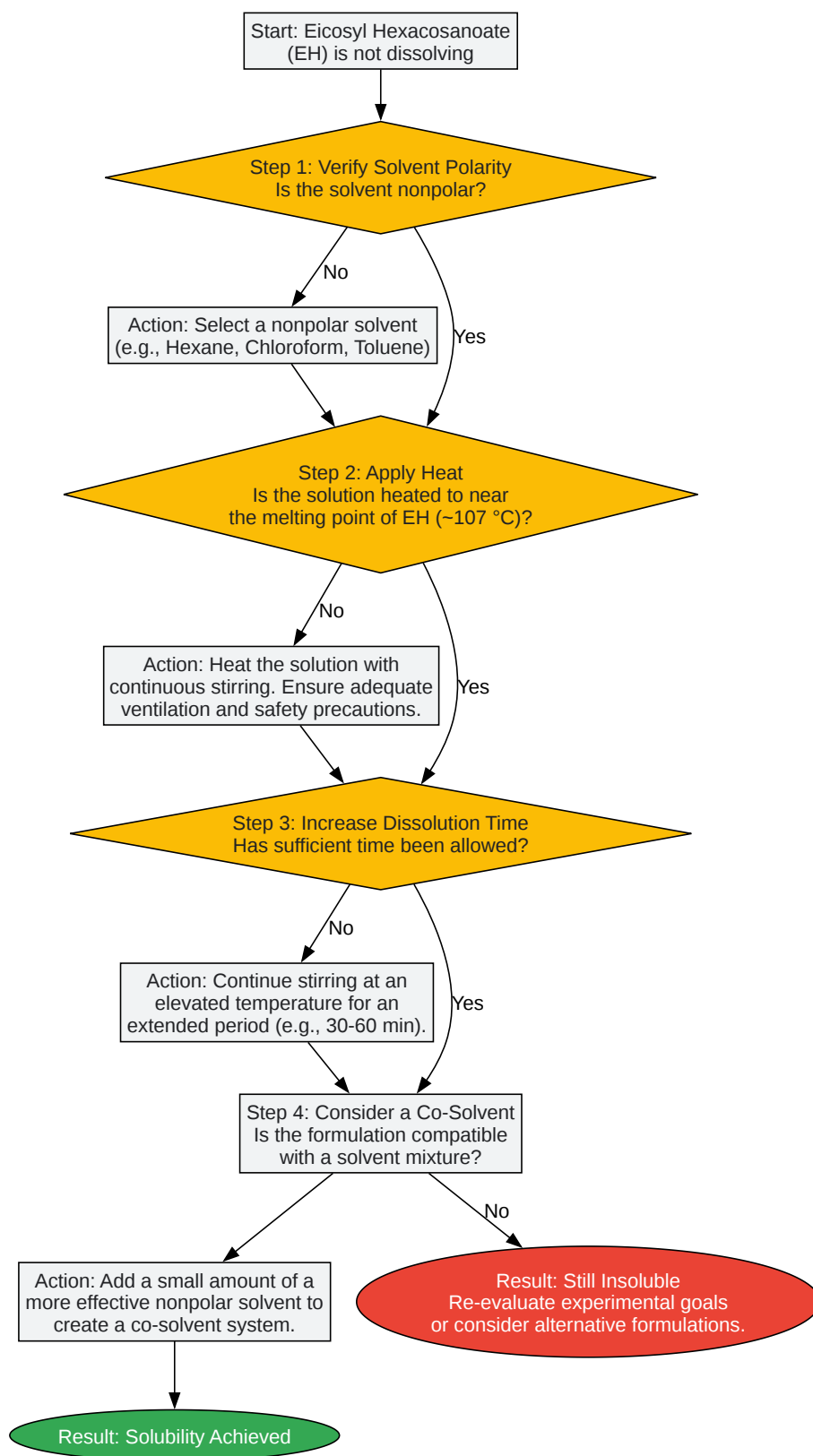
Property	Value	Source
Molecular Formula	C₄₂H₈₄O₂	Cheméo^[5]
Molecular Weight	621.12 g/mol	Cheméo ^[5]
Normal Melting Point (T _{fus})	~107.32 °C (380.47 K)	Joback Calculated Property ^[5]
Water Solubility (log ₁₀ WS)	-16.27 mol/L	Crippen Calculated Property ^[5]

| Octanol/Water Partition Coeff. (logP_{oct/wat})| 15.393 | Crippen Calculated Property^[5] |

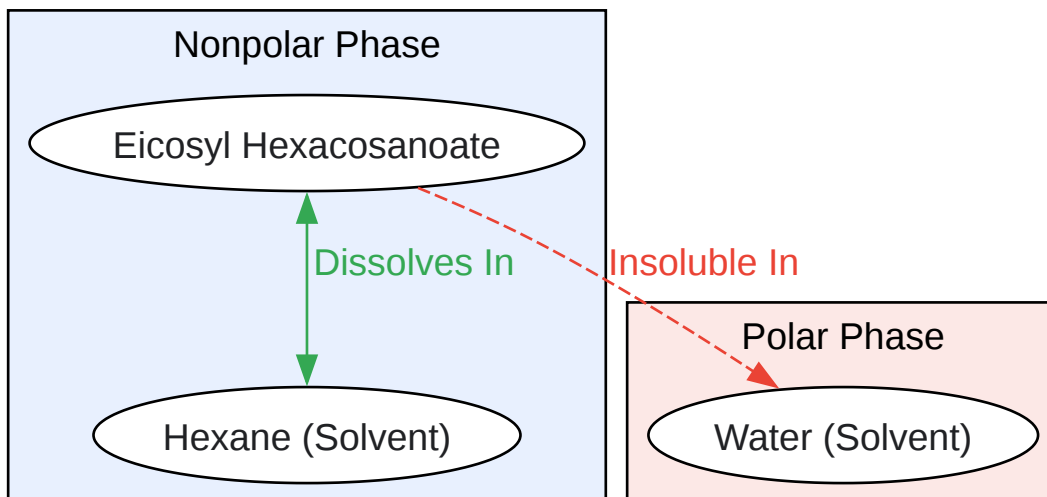
Troubleshooting Guide

Problem: My **eicosyl hexacosanoate** is not dissolving in the selected solvent.

This is the most common issue encountered. The workflow below provides a systematic approach to troubleshooting this problem.



"Like Dissolves Like" Principle



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